

degassing solvent phenyl vinyl ether SCS reactions

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Compound Focus: Phenyl vinyl ether

CAS No.: 766-94-9

Cat. No.: S588992

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Why is Degassing Crucial in These Reactions?

In the specific context of the SCS reaction using **phenyl vinyl ether** as an ethylene surrogate, oxygen (O₂) acts as an undesirable oxidant that disrupts the radical process. Research has confirmed that **residual O₂ in the solvent impedes the spin-center shift step**, which is the key driving force for the C–O bond cleavage that makes the overall transformation possible [1].

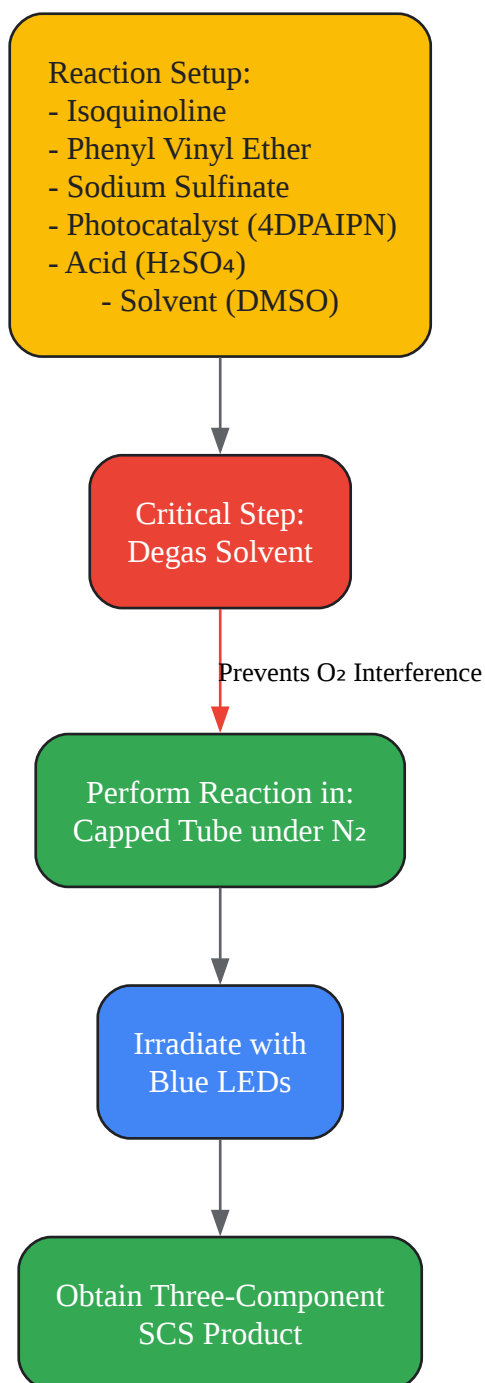
Experimental data shows a direct impact on yield. Under otherwise identical optimized conditions, performing the reaction in **non-degassed DMSO reduced the yield to 72%**, compared to an **81% isolated yield with degassed solvent** [1]. In control experiments without degassing, the reaction pathway was altered, leading to the formation of an adduct that retained the PhO (phenoxy) group instead of the desired product [1].

Standardized Degassing Protocol

The following methodology is adapted from the optimized conditions for a three-component SCS reaction with **phenyl vinyl ether** [1].

- **Reaction Example:** Three-component reaction of isoquinoline, **phenyl vinyl ether**, and sodium 4-chlorobenzenesulfinate.

- **Degassing Method:** The solvent, **DMSO**, must be **degassed** before use [1].
- **Atmosphere:** The reaction is performed in a **capped test tube under an inert N₂ atmosphere** [1].
- **Full Workflow:** The diagram below illustrates the complete experimental workflow, highlighting the critical role of degassing.



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Troubleshooting & Best Practices

Here are answers to common questions and issues you might encounter.

Issue	Possible Cause	Solution
Low yield of SCS product; formation of PhO-retained adduct.	Incomplete solvent degassing or leak in reaction setup allowing O ₂ ingress [1].	Ensure thorough solvent degassing (e.g., freeze-pump-thaw cycles or sparging with inert gas). Check integrity of seals and ensure a positive pressure of N ₂ .
Reaction fails to initiate or is very slow.	Solvent not properly degassed, quenching radical initiators.	Confirm degassing protocol. Use degassed solvents immediately after preparation.
Determining the necessity of degassing.	-	Always degass for phenyl vinyl ether SCS reactions. O ₂ is not a required oxidant and is a verified inhibitor in this system [1].

Key Experimental Details

For reproducibility, here are the specific parameters from the literature:

- **Photocatalyst:** 1.0 mol% 4DPAIPN [1]
- **Acid:** 2.0 equivalents of H₂SO₄ [1]
- **Solvent and Concentration:** Degassed DMSO at a concentration of 0.3 M [1]
- **Light Source:** Blue LEDs at room temperature for 16 hours [1]

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References

1. Unraveling the Potential of Vinyl as an Ethylene Surrogate in... Ether [pmc.ncbi.nlm.nih.gov]

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